

Navigating the Safe Disposal of GSK3395879: A Procedural Guide

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	GSK3395879	
Cat. No.:	B15577275	Get Quote

For researchers, scientists, and drug development professionals, the proper handling and disposal of investigational compounds like **GSK3395879** is a critical component of laboratory safety and environmental responsibility. While a specific Safety Data Sheet (SDS) with detailed disposal procedures for **GSK3395879** is not publicly available, established principles of hazardous waste management provide a clear framework for its safe disposition. This guide offers a step-by-step operational plan based on general best practices for the disposal of chemical waste in a laboratory setting.

Essential Disposal Procedures

The disposal of any chemical waste, including investigational compounds, is regulated and requires a systematic approach to protect both laboratory personnel and the environment.[1] The following procedures outline a general workflow for the proper disposal of **GSK3395879**.

Step 1: Waste Identification and Classification

Before disposal, it is crucial to classify the waste. As a research compound, **GSK3395879** should be treated as a hazardous chemical waste.[2] This necessitates careful handling and segregation from general waste streams.

Step 2: Proper Waste Segregation and Storage

Once identified as hazardous, **GSK3395879** waste must be segregated to prevent unintended reactions.[3] Key practices include:



- Storing liquid waste in sealed, leak-proof containers.[3]
- Keeping hazardous waste separate from non-hazardous waste.[3]
- Using containers compatible with the chemical properties of the waste.
- Ensuring all waste containers are clearly labeled with the full chemical name and the words "Hazardous Waste."[2][4]

Step 3: Labeling and Documentation

Accurate labeling is paramount for safe disposal. Each waste container must be clearly marked with:

- The complete chemical name (avoiding abbreviations or formulas).[2]
- The date of waste generation.[1]
- The laboratory or department of origin.[1]
- A "Hazardous Waste" label.[2]

Maintain a log of all generated waste, detailing the contents and quantity in each container.

Step 4: Arranging for Disposal

Hazardous chemical waste cannot be disposed of in regular trash or poured down the drain.[1] [2] Disposal must be handled through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.[1] Contact your EHS office to schedule a pickup and to obtain the necessary forms and tags for disposal.[1]

Key Considerations for Chemical Waste Disposal

The following table summarizes critical data points and considerations for the safe handling and disposal of laboratory chemical waste.



Parameter	Guideline	Source
Waste Classification	Treat as hazardous waste unless explicitly determined otherwise.	[2]
Container Type	Use compatible, sealed, and leak-proof containers. Plastic is often preferred over glass.	[1][2]
Labeling	Label with "Hazardous Waste," full chemical name, and generation date.	[1][2]
Segregation	Store incompatible waste streams separately.	[2]
Disposal Route	Through the institution's Environmental Health and Safety (EHS) program.	[1]
Empty Containers	Triple-rinse with an appropriate solvent; the rinsate must be collected as hazardous waste.	[2][4]

Visualizing the Disposal Workflow

To further clarify the procedural steps for the proper disposal of **GSK3395879**, the following workflow diagram illustrates the key stages from waste generation to final disposition.



Click to download full resolution via product page



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. How to Dispose of Chemical Waste | Environmental Health and Safety | Case Western Reserve University [case.edu]
- 2. campussafety.lehigh.edu [campussafety.lehigh.edu]
- 3. plendrive.com.au [plendrive.com.au]
- 4. terpconnect.umd.edu [terpconnect.umd.edu]
- To cite this document: BenchChem. [Navigating the Safe Disposal of GSK3395879: A Procedural Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15577275#gsk3395879-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote



Safety Operating Guide

Check Availability & Pricing

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com